

Validating the Anti-Tumor Effects of Cobomarsen In Vivo: A Comparative Guide

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Compound of Interest

Compound Name: Cobomarsen

Cat. No.: B13917962

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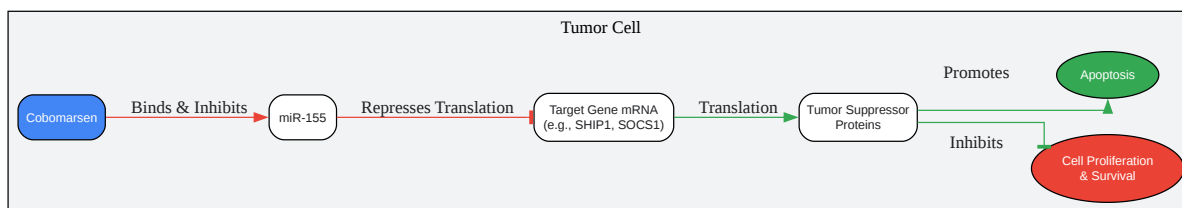
For Researchers, Scientists, and Drug Development Professionals

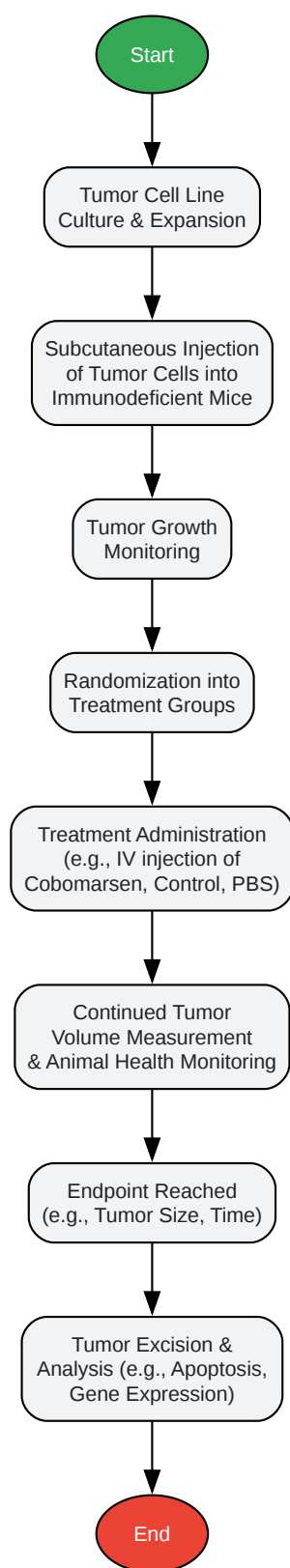
This guide provides an objective comparison of the in vivo anti-tumor effects of **Cobomarsen**, a novel microRNA-155 (miR-155) inhibitor, with alternative therapeutic agents. The information presented is based on available preclinical and clinical trial data to assist researchers and drug development professionals in evaluating its potential.

Mechanism of Action

Cobomarsen is a locked nucleic acid (LNA)-based antisense oligonucleotide designed to specifically target and inhibit miR-155.[1] Upregulation of miR-155 is implicated in the pathogenesis of various B-cell and T-cell lymphomas, where it promotes cell proliferation and survival.[2][3] By binding to and neutralizing miR-155, **Cobomarsen** derepresses the expression of miR-155 target genes, leading to the induction of apoptosis and inhibition of tumor cell growth.[2][3]

Diagram of **Cobomarsen**'s Mechanism of Action





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References

- 1. Facebook [cancer.gov]
- 2. Cobomarsen, an Oligonucleotide Inhibitor of miR-155, Slows DLBCL Tumor Cell Growth In Vitro and In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cobomarsen, an oligonucleotide inhibitor of miR-155, co-ordinately regulates multiple survival pathways to reduce cellular proliferation and survival in cutaneous T-cell lymphoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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